Technical Guide: (R)-IDO/TDO-IN-1 Structure, Synthesis, and Mechanism

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Compound of Interest

Compound Name:	*(R)-Ido/tdo-IN-1*
Cat. No.:	*B12373329*

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Executive Summary

(R)-IDO/TDO-IN-1 (also referred to as Compound 25 in primary literature) is a highly potent, orally active, dual inhibitor of IDO1 and TDO2. These enzymes are the rate-limiting catalysts in the kynurenine pathway of tryptophan catabolism, a metabolic route hijacked by tumors to suppress T-cell immunity and promote immune tolerance.

Unlike first-generation inhibitors (e.g., Epacadostat) that selectively target IDO1 and failed in Phase III trials likely due to compensatory upregulation of TDO2, **(R)-IDO/TDO-IN-1** effectively blocks both enzymes. This dual blockade prevents the depletion of tryptophan and the accumulation of immunosuppressive kynurenine, thereby restoring the antitumor immune response.

Key Technical Parameters:

- Primary Target: IDO1 (IC_{50}: 9.7 nM) & TDO2 (IC_{50}: 47 nM)
- Chemical Class: Imidazo[5,1-a]isoindole derivative
- Stereochemistry: (R)-Enantiomer (Eutomer)

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- Therapeutic Context: Immuno-oncology (Solid tumors, often in combination with anti-PD-1/PD-L1).

Chemical Identity & Structural Analysis[1][2][3]

Nomenclature and Identification

- Common Name: **(R)-IDO/TDO-IN-1**
- CAS Number: 2033173-01-0 (Specific isomer)
- IUPAC Name: (R)-6-fluoro-5-(1-(4-(1-methyl-1H-pyrazol-4-yl)phenyl)piperidin-4-yl)-5H-imidazo[5,1-a]isoindole
- Molecular Formula: $C_{25}H_{24}FN_5$
- Molecular Weight: 413.49 g/mol

Structural Logic & SAR

The molecule is built upon a 5H-imidazo[5,1-a]isoindole core, a tricyclic scaffold designed to occupy the heme-binding pocket of the IDO/TDO enzymes.

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Structural Motif	Function & SAR Insight
Imidazo[5,1-a]isoindole Core	Mimics the indole ring of the natural substrate (L-Tryptophan). The imidazole nitrogen coordinates directly with the Heme Iron (Fe^{2+}) in the active site, displacing the dioxygen molecule required for catalysis.
5-Fluoro Substituent	Enhances metabolic stability (blocks oxidation at the susceptible phenyl ring position) and improves lipophilicity for cell permeability.
Piperidine Linker	Provides a rigid spacer that directs the distal aryl group into the hydrophobic accessory pocket (Pocket B) of the enzyme.
(R)-Stereocenter	Critical: The C5 position of the isoindole core is chiral. The (R)-configuration positions the bulky piperidine-aryl tail optimally within the hydrophobic tunnel, whereas the (S)-isomer suffers from steric clash, significantly reducing potency (eutomer/distomer ratio >100).
Pyrazole-Phenyl Tail	Extends into the deep hydrophobic cavity, improving binding affinity via - stacking interactions with Tyr126 (IDO1) or equivalent residues.

Retrosynthetic Analysis

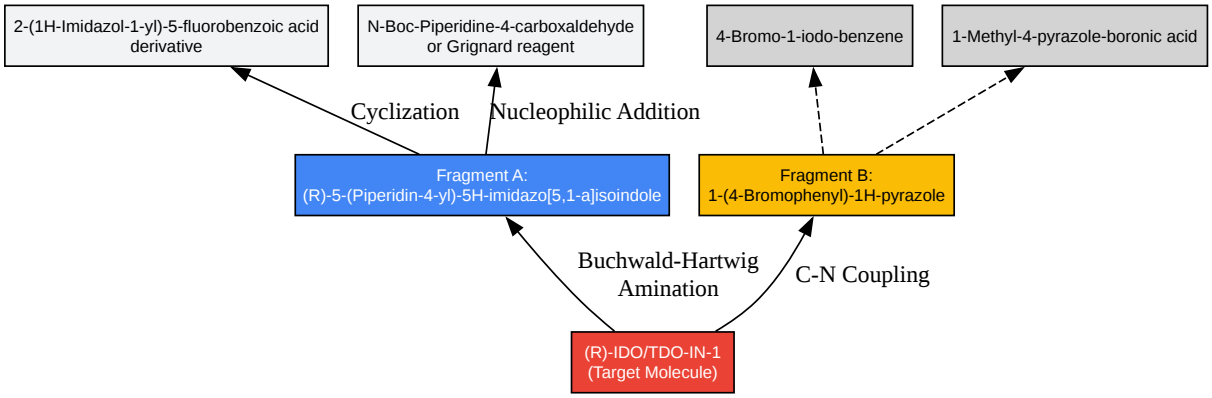
To design a robust synthesis, we employ a convergent strategy. The molecule is disconnected at the C-N bond between the piperidine and the phenyl ring, and at the C-C bond connecting the piperidine to the tricyclic core.

Disconnection Logic

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- Late-Stage Coupling: The biaryl tail (Phenyl-Pyrazole) can be attached to the piperidine nitrogen via Buchwald-Hartwig amination.
- Core Construction: The imidazo[5,1-a]isoindole core carrying the piperidine ring is the most complex fragment. This can be formed by cyclizing a 2-(1H-imidazol-1-yl)benzoic acid derivative with a piperidine precursor.

Visual Retrosynthesis Plan



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Figure 1: Retrosynthetic disconnection of **(R)-IDO/TDO-IN-1** showing the convergent assembly of the tricyclic core and the biaryl tail.

Detailed Synthetic Protocols

This section outlines the synthesis based on the methodology established by Tu et al. (ACS Med. Chem. Lett. 2019) and related patent literature (WO 2018/175954).

Phase 1: Synthesis of the Biaryl Halide (Fragment B)

Objective: Prepare 4-(4-bromophenyl)-1-methyl-1H-pyrazole.

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- Reagents: 1-bromo-4-iodobenzene, 1-methyl-1H-pyrazole-4-boronic acid pinacol ester, $Pd(dppf)Cl_2$, K_2CO_3, Dioxane/Water.
- Procedure:
  - Mix 1-bromo-4-iodobenzene (1.0 eq) and the pyrazole boronate (1.1 eq) in degassed dioxane/water (4:1).
  - Add K_2CO_3 (2.0 eq) and $Pd(dppf)Cl_2$ (0.05 eq).
  - Heat to 80°C for 4 hours under N_2 atmosphere.
  - Workup: Extract with EtOAc, wash with brine, dry over Na_2SO_4. Purify via silica gel chromatography (Hexane/EtOAc).
  - Note: The iodine is more reactive than bromine, ensuring selective coupling at the iodine position, leaving the bromine available for the next step.

Phase 2: Synthesis of the Imidazo[5,1-a]isoindole Core (Fragment A)

Objective: Prepare (R)-6-fluoro-5-(piperidin-4-yl)-5H-imidazo[5,1-a]isoindole.

- Step A: Formation of 2-(1H-imidazol-1-yl)benzoic ester
  - Reactants: Methyl 2-bromo-5-fluorobenzoate, Imidazole, CuI, Cs_2CO_3.
  - Conditions: Ullmann-type coupling. Heat in DMF at 110°C.
  - Result: Methyl 5-fluoro-2-(1H-imidazol-1-yl)benzoate.
- Step B: Introduction of the Piperidine Scaffold
  - Reactants: Intermediate from Step A, tert-butyl 4-bromopiperidine-1-carboxylate (converted to Grignard: tert-butyl 4-(magnesium bromide)piperidine-1-carboxylate).
  - Conditions: Add Grignard reagent to the ester in THF at -78°C to 0°C.

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- Mechanism: The Grignard adds to the ester carbonyl. This forms a ketone intermediate which can spontaneously cyclize with the adjacent imidazole C2 position (or requires acid catalysis) to form the hydroxy-dihydro-imidazoisoindole.
- Reduction: The resulting tertiary alcohol is reduced (e.g., Et_3SiH/TFA or hydrogenation) to the methylene/methine linkage.

- Step C: Chiral Resolution
  - The formation of the C5-center creates a racemate.
  - Method: Chiral Preparative HPLC (e.g., Chiralpak AD-H column).
  - Eluent: Hexane/IPA (with 0.1% DEA).
  - Isolate: The (R)-enantiomer (active eutomer).
  - Deprotection: Remove the Boc group using TFA/DCM (1:4) to yield the free amine.

Phase 3: Final Assembly (Convergent Coupling)

Objective: Coupling Fragment A and Fragment B.

- Reactants:
  - (R)-6-fluoro-5-(piperidin-4-yl)-5H-imidazo[5,1-a]isoindole (Fragment A, 1.0 eq).
  - 4-(4-bromophenyl)-1-methyl-1H-pyrazole (Fragment B, 1.1 eq).
- Catalyst System: $Pd_2(dba)_3$ (0.05 eq), XPhos or BINAP (0.1 eq), Cs_2CO_3 or NaOtBu (2.0 eq).
- Solvent: Toluene or Dioxane (anhydrous).
- Protocol:
  - Charge a reaction vial with reactants, base, and catalyst precursor.
  - Purge with Argon. Add solvent.[1]

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- Heat at 100°C for 12 hours (Buchwald-Hartwig Amination).

- Purification: Filter through Celite. Concentrate. Purify via Flash Chromatography (DCM/MeOH gradient).

- Yield: Typically 60-75% for the final step.

Mechanism of Action & Biological Pathway

Dual Inhibition Mechanism

(R)-IDO/TDO-IN-1 is a heme-competitive inhibitor.

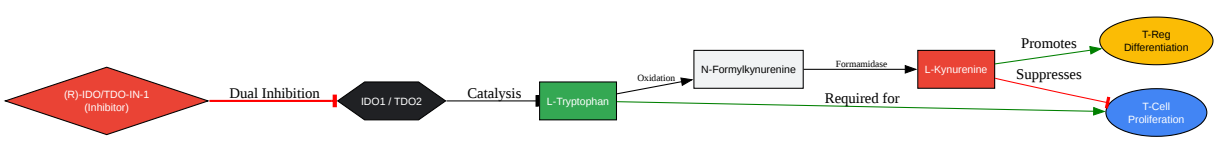
- IDO1/TDO2 Active Site: Both enzymes contain a heme cofactor (Protoporphyrin IX). The iron atom (Fe^{2+}) binds molecular oxygen to oxidize L-Tryptophan.

- Binding Mode: The imidazole nitrogen of the inhibitor coordinates directly to the heme iron, preventing O_2 binding. The bulky piperidine-biaryl tail occupies the substrate entry channel, sterically blocking Tryptophan access.

- Selectivity: The specific geometry of the imidazoisoindole core allows it to fit into the active sites of both IDO1 (monomeric) and TDO2 (tetrameric), unlike Epacadostat which is highly selective for IDO1 only.

The Kynurenine Pathway (Visualized)

The inhibition blocks the conversion of Tryptophan (Trp) to N-Formylkynurenine, halting the production of Kynurenine (Kyn).



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Figure 2: The Kynurenine pathway illustrating the critical bottleneck controlled by IDO1/TDO2 and the restoration of T-cell function via dual inhibition.

Experimental Validation

To validate the synthesized compound, the following assays are standard in the field (as per Tu et al.).

Enzymatic Inhibition Assay (Cell-Free)

- System: Recombinant human IDO1 and TDO2 enzymes.
- Substrate: L-Tryptophan + Ascorbate + Methylene Blue + Catalase.
- Readout: Spectrophotometric detection of N-Formylkynurenine (hydrolyzed to Kynurenine) using Ehrlich's reagent (OD 490 nm).
- Expected IC_{50}: ~9.7 nM (IDO1) / ~47 nM (TDO2).

Cellular Assay (HeLa & SW48)

- IDO1 Model: HeLa cells stimulated with IFN-

  (induces IDO1).
- TDO2 Model: SW48 (colorectal cancer) or A172 (glioma) cells (constitutively express TDO2).
- Method: Treat cells with inhibitor for 48h. Measure Kynurenine in supernatant via LC-MS/MS or colorimetric assay.
- Validation Criterion: Dose-dependent reduction of Kyn levels without cytotoxicity (verify cell viability via CCK-8 or MTT).

In Vivo Efficacy (MC38 Model)

- Subject: C57BL/6 mice bearing MC38 (colon carcinoma) tumors.
- Dosing: Oral gavage (e.g., 20-50 mg/kg BID).

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- Combination: Co-administration with anti-PD-1 antibody.[2]
- Endpoint: Tumor volume reduction. The dual inhibitor should show synergistic effects with anti-PD-1, significantly slowing tumor growth compared to monotherapy.

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